

Application Notes and Protocols for the Synthesis of Lead(II) Thiosulfate

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Compound of Interest

Compound Name: Lead thiosulfate

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This document provides a detailed laboratory protocol for the synthesis of lead(II) thiosulfate (PbS_2O_3). The synthesis is achieved through a precipitation reaction between aqueous solutions of lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$) and sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$). This method is straightforward, reliable, and yields a high-purity product suitable for further research and development applications.

Lead(II) thiosulfate is a white crystalline solid that is sparingly soluble in water.^[1] Its synthesis is of interest for various applications, including its historical use in photography and its potential role in novel material science and coordination chemistry studies.^[1]

Safety Precautions:

Lead(II) nitrate and the resulting lead(II) thiosulfate are toxic. Appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, must be worn at all times. All procedures involving lead compounds should be carried out in a well-ventilated fume hood. Dispose of all lead-containing waste according to institutional and local environmental regulations.

Quantitative Data

The following table summarizes the key quantitative data associated with the reactants and the product in this protocol. The theoretical yield is calculated based on the specified amounts of

reactants in the experimental protocol.

Parameter	Value	Reference/Note
Reactants		
Lead(II) Nitrate Molarity	0.5 M	Assumed standard laboratory concentration
Sodium Thiosulfate Molarity	1.0 M	To ensure complete precipitation
Volume of Lead(II) Nitrate	50.0 mL	See protocol
Volume of Sodium Thiosulfate	25.0 mL	See protocol
Product		
Chemical Formula	PbS_2O_3	[1]
Molar Mass	319.32 g/mol	[1]
Appearance	White crystalline solid	[1]
Solubility in Water	0.02 g/100 mL at 25°C	[1]
Density	5.18 g/cm ³	[1]
Theoretical Yield	7.98 g	Calculated based on the protocol
Expected Yield	>95%	Typical for quantitative precipitation reactions

Experimental Protocol

This protocol details the synthesis of lead(II) thiosulfate via the reaction of lead(II) nitrate and sodium thiosulfate.

Materials:

- Lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$)

- Sodium thiosulfate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Deionized water
- 250 mL Beaker
- 100 mL Graduated cylinders (2)
- Glass stirring rod
- Büchner funnel and flask
- Filter paper (Whatman No. 1 or equivalent)
- Wash bottle with deionized water
- Spatula
- Drying oven or desiccator
- Analytical balance

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a 0.5 M solution of lead(II) nitrate by dissolving 16.56 g of $\text{Pb}(\text{NO}_3)_2$ in 100 mL of deionized water.
 - Prepare a 1.0 M solution of sodium thiosulfate by dissolving 24.82 g of $\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$ in 100 mL of deionized water.
- Precipitation:
 - In a 250 mL beaker, add 50.0 mL of the 0.5 M lead(II) nitrate solution.
 - While stirring continuously with a glass rod, slowly add 25.0 mL of the 1.0 M sodium thiosulfate solution to the lead(II) nitrate solution.

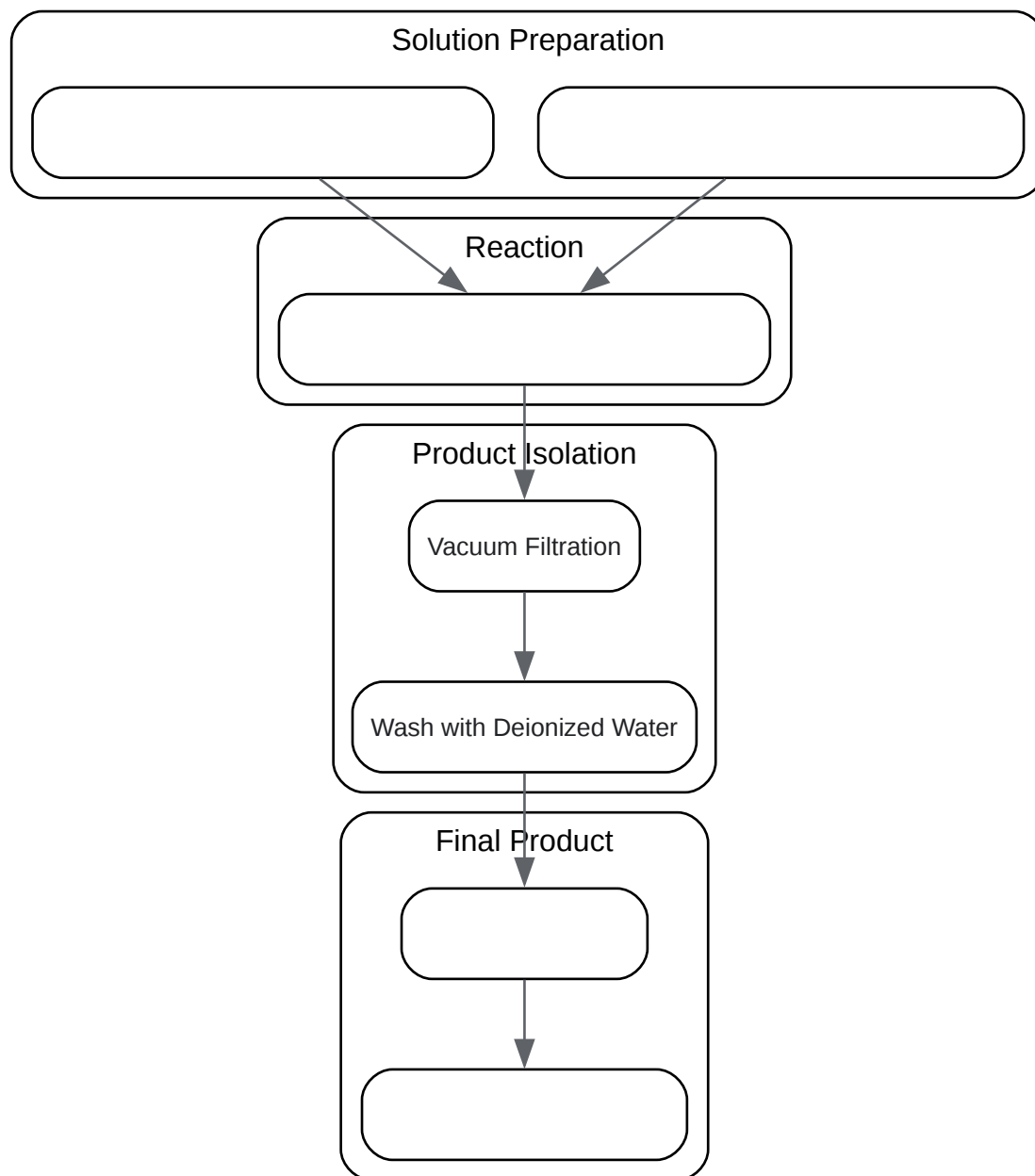
- A white precipitate of lead(II) thiosulfate will form immediately.[2]
- Continue stirring for an additional 5-10 minutes to ensure the reaction goes to completion.
- Isolation of the Product:
 - Set up a Büchner funnel with a piece of pre-weighed filter paper and connect it to a vacuum flask.
 - Wet the filter paper with a small amount of deionized water to ensure a good seal.
 - Pour the reaction mixture containing the precipitate into the Büchner funnel under vacuum.
 - Wash the precipitate in the funnel with three portions of 20 mL of cold deionized water to remove any soluble impurities.
 - Allow the precipitate to be air-dried on the funnel by maintaining the vacuum for 10-15 minutes.
- Drying and Weighing:
 - Carefully remove the filter paper with the precipitate from the funnel and place it on a pre-weighed watch glass.
 - Dry the product in a drying oven at a low temperature (e.g., 50-60 °C) for several hours until a constant weight is achieved, or alternatively, dry it in a desiccator.
 - Once dry, weigh the product and calculate the actual yield.

Yield Calculation:

- Theoretical Yield: The reaction is: $\text{Pb}(\text{NO}_3)_2(\text{aq}) + \text{Na}_2\text{S}_2\text{O}_3(\text{aq}) \rightarrow \text{PbS}_2\text{O}_3(\text{s}) + 2\text{NaNO}_3(\text{aq})$. Based on the volumes and concentrations used, lead(II) nitrate is the limiting reactant (0.025 moles). The theoretical yield of PbS_2O_3 is 0.025 moles * 319.32 g/mol = 7.98 g.
- Percentage Yield: (Actual Yield / Theoretical Yield) * 100%

Diagrams

The following diagram illustrates the experimental workflow for the synthesis of lead(II) thiosulfate.



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Caption: Experimental workflow for **lead thiosulfate** synthesis.

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References

- 1. Lead thiosulfate | PbS₂O₃ | CID 33446 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemistryscl.com [chemistryscl.com]
- To cite this document: BenchChem. [Application Notes and Protocols for the Synthesis of Lead(II) Thiosulfate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083714#laboratory-protocol-for-lead-thiosulfate-synthesis]

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